

# (2-Bromo-6-nitrophenyl)methanol molecular weight and formula

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## Compound of Interest

Compound Name: (2-Bromo-6-nitrophenyl)methanol

Cat. No.: B151082

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## Technical Guide: (2-Bromo-6-nitrophenyl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and a potential synthetic route for **(2-bromo-6-nitrophenyl)methanol**. This compound, with its bromine and nitro-substituted phenyl ring, presents itself as a valuable building block in medicinal chemistry and material science. The electron-withdrawing nature of the nitro group and the reactivity imparted by the bromine atom make it a versatile intermediate for further chemical modifications.

## Chemical and Physical Properties

**(2-Bromo-6-nitrophenyl)methanol** is an organic compound with the CAS number 861106-91-4.<sup>[1][2][3]</sup> It typically appears as a solid and is characterized by the presence of a hydroxymethyl group, a bromine atom, and a nitro group on a benzene ring.<sup>[4]</sup>

The key quantitative data for this compound are summarized in the table below.

Property	Value	References
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrNO <sub>3</sub>	[1][4]
Molecular Weight	232.03 g/mol	[1][2][3]
CAS Number	861106-91-4	[1][2][3]
Boiling Point	332.6 °C at 760 mmHg	[3]
Flash Point	155 °C	[3]
Appearance	Solid	[3][4]

## Synthesis of (2-Bromo-6-nitrophenyl)methanol

While specific literature detailing the synthesis of **(2-bromo-6-nitrophenyl)methanol** is not readily available, a plausible and efficient synthetic route involves the reduction of the corresponding carboxylic acid, 2-bromo-6-nitrobenzoic acid. This method is analogous to the synthesis of similar substituted benzyl alcohols.

## Proposed Experimental Protocol: Reduction of 2-Bromo-6-nitrobenzoic Acid

This protocol is adapted from established procedures for the reduction of substituted nitrobenzoic acids.

Materials:

- 2-Bromo-6-nitrobenzoic acid
- Borane tetrahydrofuran complex (BH<sub>3</sub>·THF), 1 M solution in THF
- Anhydrous Tetrahydrofuran (THF)
- 1 M Hydrochloric acid (HCl)
- Ethyl acetate
- Brine (saturated aqueous NaCl solution)

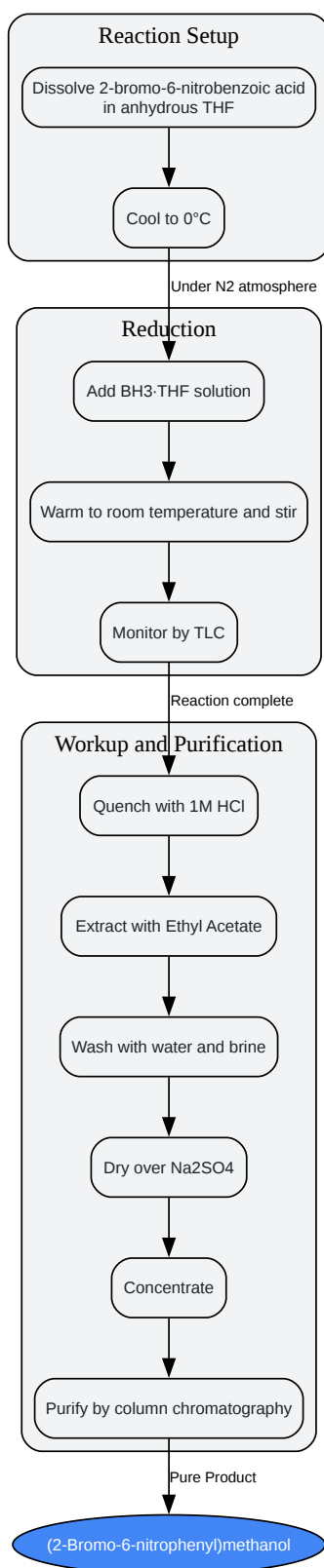
- Anhydrous Magnesium Sulfate ( $\text{MgSO}_4$ ) or Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate for chromatography elution

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-bromo-6-nitrobenzoic acid in anhydrous THF.
- **Cooling:** Cool the solution to 0 °C using an ice bath.
- **Addition of Reducing Agent:** Slowly add the borane tetrahydrofuran complex solution dropwise to the stirred solution of the carboxylic acid. The addition should be controlled to maintain the temperature below 5 °C.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours (typically 4-12 hours). Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Quenching:** Once the reaction is complete, cool the mixture back to 0 °C and slowly add 1 M HCl to quench the excess borane complex.
- **Extraction:** Remove the THF under reduced pressure. Extract the aqueous residue with ethyl acetate.
- **Washing:** Wash the combined organic layers with water and then with brine.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Solvent Removal:** Filter the drying agent and concentrate the organic solution under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude **(2-bromo-6-nitrophenyl)methanol** by silica gel column chromatography, eluting with a mixture of hexanes and ethyl acetate.

## Synthesis Workflow

The following diagram illustrates the proposed workflow for the synthesis of **(2-bromo-6-nitrophenyl)methanol**.



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Caption: Workflow for the synthesis of **(2-bromo-6-nitrophenyl)methanol**.

## Biological Activity and Signaling Pathways

Currently, there is a lack of specific information in publicly accessible literature regarding the defined biological activities or associated signaling pathways for **(2-bromo-6-nitrophenyl)methanol**. While its structural motifs suggest potential applications in medicinal chemistry, further research is required to elucidate its specific biological targets and mechanisms of action.<sup>[4]</sup> Researchers and drug development professionals are encouraged to consider this compound as a novel scaffold for the development of new therapeutic agents, with the understanding that its biological effects are yet to be thoroughly investigated.

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